

Essential Safety and Operational Guide for Gly-Gly-Gly-PEG3-TCO

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Compound of Interest

Compound Name: Gly-Gly-Gly-PEG3-TCO

Cat. No.: B11830594

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This guide provides immediate, essential safety, handling, and disposal information for **Gly-Gly-Gly-PEG3-TCO**, a heterobifunctional ADC linker. It is intended for researchers, scientists, and professionals in drug development who work with this and similar chemical entities.

I. Chemical and Safety Data

Gly-Gly-Gly-PEG3-TCO is a key reagent in bioconjugation, particularly in the synthesis of antibody-drug conjugates (ADCs).^{[1][2][3][4]} Its utility stems from the TCO (trans-cyclooctene) group, which reacts rapidly and selectively with tetrazine-containing molecules in a bioorthogonal manner.^[1] The tri-glycine motif can serve as a cleavable linker, while the PEG3 spacer enhances solubility and reduces steric hindrance.

Quantitative Data Summary:

Property	Value	Source(s)
Molecular Formula	C ₂₃ H ₄₁ N ₅ O ₈	
Molecular Weight	515.60 g/mol	
CAS Number	2353409-81-9	
Purity	>95%	
Physical Form	White wax-like solid	
Storage Temperature	-20°C, protect from light	
Solubility	Soluble in DMSO, DMF, DCM, THF, Acetonitrile	
Shipping Condition	Ambient Temperature	

II. Personal Protective Equipment (PPE) and Handling

Given the absence of a specific Safety Data Sheet (SDS), standard laboratory precautions for handling non-volatile, potentially sensitive chemical reagents should be strictly followed. The primary hazards are associated with the TCO moiety's reactivity and potential for isomerization.

Recommended PPE:

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use nitrile or other chemically resistant gloves. Inspect gloves for tears or punctures before and during use.
- Body Protection: A standard laboratory coat is required. Ensure it is fully buttoned.
- Respiratory Protection: Not typically required if handled in a well-ventilated area or a fume hood, as the compound is a solid with low volatility. However, if generating aerosols or weighing out large quantities, a respirator may be necessary.

Handling Precautions:

- Work in a well-ventilated laboratory, preferably within a chemical fume hood.
- Avoid inhalation of dust or aerosols.
- Prevent contact with skin and eyes.
- Minimize exposure to thiols, as they can promote the isomerization of the reactive trans-cyclooctene to the less reactive cis-cyclooctene.
- Due to its reactivity, TCO compounds are not recommended for long-term storage as they can naturally isomerize and lose reactivity. Some research suggests storing TCO derivatives as silver(I) complexes to enhance long-term stability.

III. Experimental Workflow: From Receipt to Disposal

This section provides a step-by-step guide for the safe handling and use of **Gly-Gly-Gly-PEG3-TCO** in a typical laboratory setting.

Step 1: Receiving and Storage

- Upon receipt, verify the container is intact and properly labeled.
- Immediately transfer the compound to a freezer for storage at -20°C.
- Log the compound into your chemical inventory system.

Step 2: Preparation for Use

- Before opening, allow the vial to equilibrate to room temperature to prevent condensation of moisture, which could degrade the compound.
- Perform all weighing and solution preparation inside a chemical fume hood.
- Use solvents such as DMSO, DMF, or DCM for dissolution.

Step 3: Experimental Use (Bioconjugation)

- **Gly-Gly-Gly-PEG3-TCO** is used in click chemistry for bioconjugation, reacting with tetrazine-containing molecules.
- This reaction is typically fast and occurs under mild, biocompatible buffer conditions without the need for a copper catalyst.

Step 4: Post-Experiment Decontamination

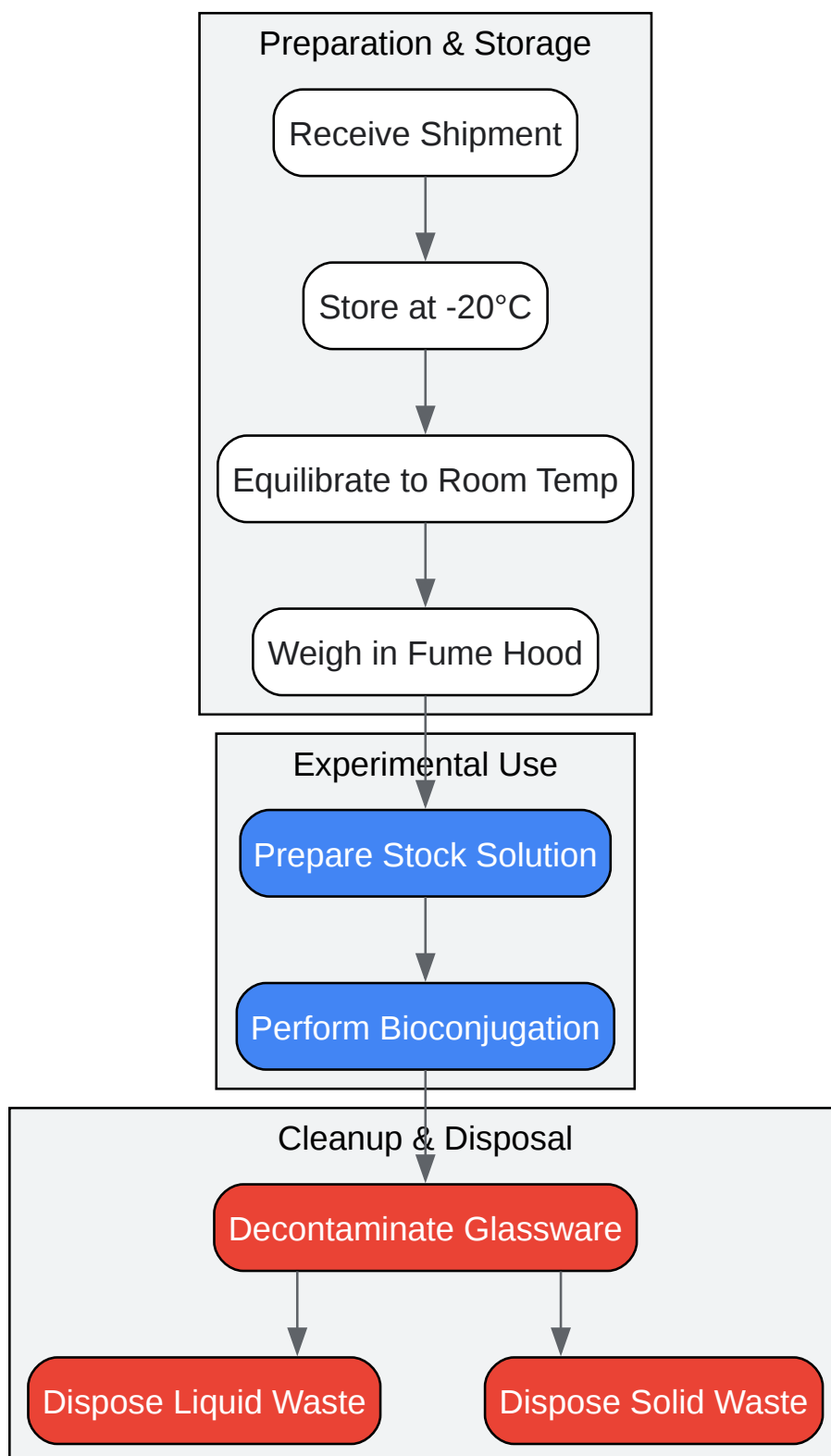
- Clean all glassware and equipment that came into contact with the chemical using an appropriate solvent.
- Wipe down the work area (fume hood) thoroughly.
- Dispose of all contaminated disposables (e.g., pipette tips, gloves) as chemical waste.

Step 5: Disposal of Unused Material and Waste

- **Unused Compound:** Dispose of any unused or expired **Gly-Gly-Gly-PEG3-TCO** as chemical waste in accordance with local, state, and federal regulations. Do not discard it in the regular trash.
- **PEG-Containing Waste:** While polyethylene glycol (PEG) itself is biodegradable and generally considered non-hazardous, it should not be flushed down the drain as it can impact wastewater treatment processes.
- **Waste Solutions:** Collect all liquid waste containing the compound in a properly labeled, sealed hazardous waste container.
- **Solid Waste:** Contaminated items such as gloves, weigh boats, and pipette tips should be placed in a designated solid chemical waste container.
- For larger quantities, consider collection by a licensed chemical waste disposal contractor.

IV. Workflow Visualization

The following diagram illustrates the standard operational workflow for handling **Gly-Gly-Gly-PEG3-TCO**.



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Caption: Workflow for handling **Gly-Gly-Gly-PEG3-TCO** from receipt to disposal.

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